

# Introduction: Understanding the Profile of Barium Bromide Dihydrate

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: BARIUM BROMIDE DIHYDRATE

Cat. No.: B7799411

[Get Quote](#)

**Barium bromide dihydrate** ( $\text{BaBr}_2 \cdot 2\text{H}_2\text{O}$ ) is an inorganic salt utilized in various scientific applications, including the manufacturing of other bromides, photographic compounds, and phosphors.[1] It serves as a precursor in chemical synthesis and is also used in the purification of radium.[1] While its utility is significant, its handling demands a comprehensive understanding of its toxicological profile and chemical properties. This guide, intended for laboratory and drug development professionals, moves beyond a standard Safety Data Sheet (SDS) to provide a deeper, more practical understanding of the causality behind safety protocols. The primary hazard associated with this compound stems from the bioavailability of the barium ion ( $\text{Ba}^{2+}$ ) upon dissolution, which can interfere with physiological processes, particularly potassium channels. This guide is structured to provide not just procedural steps, but the scientific rationale necessary for creating a self-validating system of safety in your laboratory.

## Chapter 1: Chemical Identity and Physicochemical Properties

**Barium bromide dihydrate** is a white, crystalline solid.[1][2] Its hygroscopic nature—the tendency to absorb moisture from the air—is a critical factor for both storage and handling.[3][4][5][6][7] Exposure to atmospheric moisture can lead to clumping and degradation, potentially

altering its reactivity and making accurate measurement difficult. The dihydrate form will lose its water of hydration upon heating.[2]

A summary of its key physicochemical properties is presented below for quick reference.

Table 1: Physicochemical Properties of **Barium Bromide Dihydrate**

| Property            | Value                                       | Source(s)          |
|---------------------|---------------------------------------------|--------------------|
| Chemical Formula    | BaBr <sub>2</sub> ·2H <sub>2</sub> O        | [2][3][5]          |
| CAS Number          | 7791-28-8                                   | [2][3][4][5][8][9] |
| Molecular Weight    | 333.19 g/mol                                | [3]                |
| Appearance          | White crystalline powder/solid              | [1][2][4]          |
| Odor                | Odorless                                    | [4][6]             |
| Melting Point       | 75°C (decomposes, loses H <sub>2</sub> O)   | [2]                |
| Density             | 3.58 - 3.70 g/cm <sup>3</sup>               | [2][6]             |
| Solubility in Water | Highly soluble                              | [3][6][10]         |
| Stability           | Stable under normal conditions; Hygroscopic | [3][4][5][7][8]    |

## Chapter 2: Hazard Identification and Toxicological Insights

**Barium bromide dihydrate** is classified as hazardous, primarily due to its acute toxicity if swallowed or inhaled.[5][8][11] The Globally Harmonized System (GHS) classification reflects this with the signal word "Warning" and the hazard statement H302 + H332: Harmful if swallowed or if inhaled.[5][8]

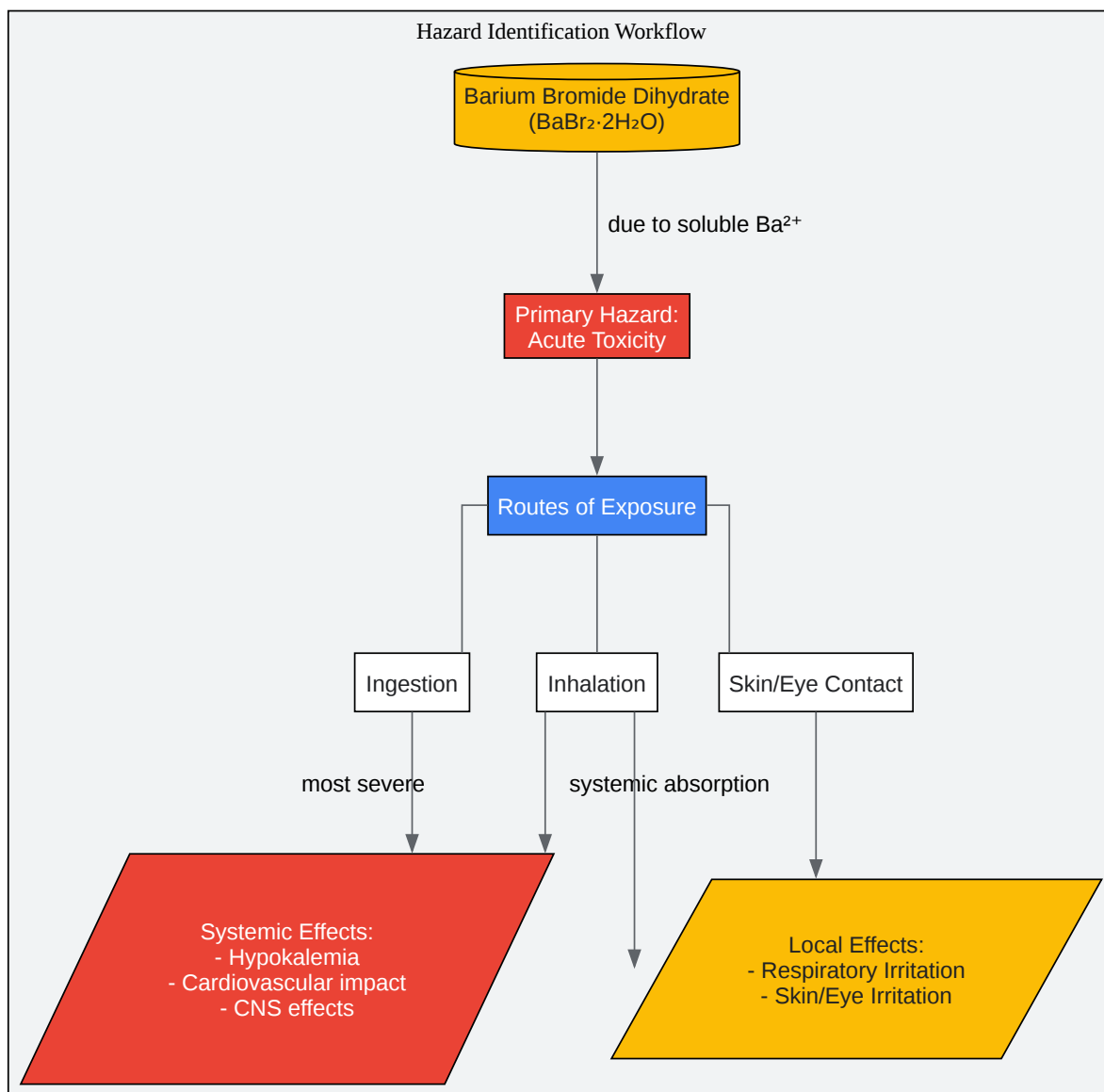
The toxicity is not attributed to the bromide ion but to the soluble barium ion. Ingestion or inhalation allows the compound to dissolve in bodily fluids, releasing Ba<sup>2+</sup> ions. These ions can

cause a condition known as hypokalemia by blocking potassium channels in cell membranes, which is critical for muscle function, including the cardiac muscle.[6]

Routes of Exposure and Associated Symptoms:

- Ingestion: This is the most significant route of exposure. Swallowing even a small quantity can lead to serious health hazards, including nausea, vomiting, abdominal pain, and diarrhea.[4][6][8] In severe cases, it can affect the cardiovascular system (causing hypertension or bradycardia), the central nervous system (leading to tremors or convulsions), and may result in muscular paralysis.[4][6]
- Inhalation: Inhaling the dust can cause respiratory tract irritation.[4][8] Because the compound is soluble, inhaled particles can be absorbed into the bloodstream, leading to systemic effects similar to ingestion.
- Skin Contact: While less severe, dust may cause skin irritation, particularly in skin folds or when combined with tight clothing.[8]
- Eye Contact: Dust can cause mechanical irritation to the eyes.[6][8]

The following diagram illustrates the logical flow of hazard identification and the primary concerns associated with **Barium bromide dihydrate**.



[Click to download full resolution via product page](#)

Caption: Hazard identification workflow for **Barium bromide dihydrate**.

## Chapter 3: Exposure Controls and Personal Protective Equipment (PPE)

Given the high acute toxicity, preventing exposure is paramount. This is achieved through a combination of engineering controls and appropriate PPE. The choice of these controls is directly dictated by the hazards identified in the previous chapter.

**Engineering Controls:** The primary engineering control is to minimize the generation and inhalation of dust.

- **Ventilation:** Always handle **Barium bromide dihydrate** in a well-ventilated area.<sup>[3][4][8]</sup> For procedures that may generate significant dust, such as weighing or transferring powder, a chemical fume hood or a ventilated enclosure is required to keep airborne levels below recommended exposure limits.<sup>[3][4][6]</sup>
- **Workstation Proximity:** Ensure that an eyewash station and a safety shower are located close to the workstation.<sup>[3]</sup> This is a critical preparatory measure for immediate response to accidental exposure.

**Personal Protective Equipment (PPE):** The selection of PPE is based on a risk assessment of the specific tasks being performed.

- **Eye and Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.<sup>[3]</sup>
- **Skin Protection:** Wear a lab coat and gloves.<sup>[6]</sup> Given that skin irritation is a possibility, gloves should be worn at all times when handling the compound.
- **Respiratory Protection:** If engineering controls are insufficient or during emergency situations, a NIOSH-approved dust respirator should be used.<sup>[4][6]</sup> The goal is to prevent inhalation, which can lead to severe systemic toxicity.

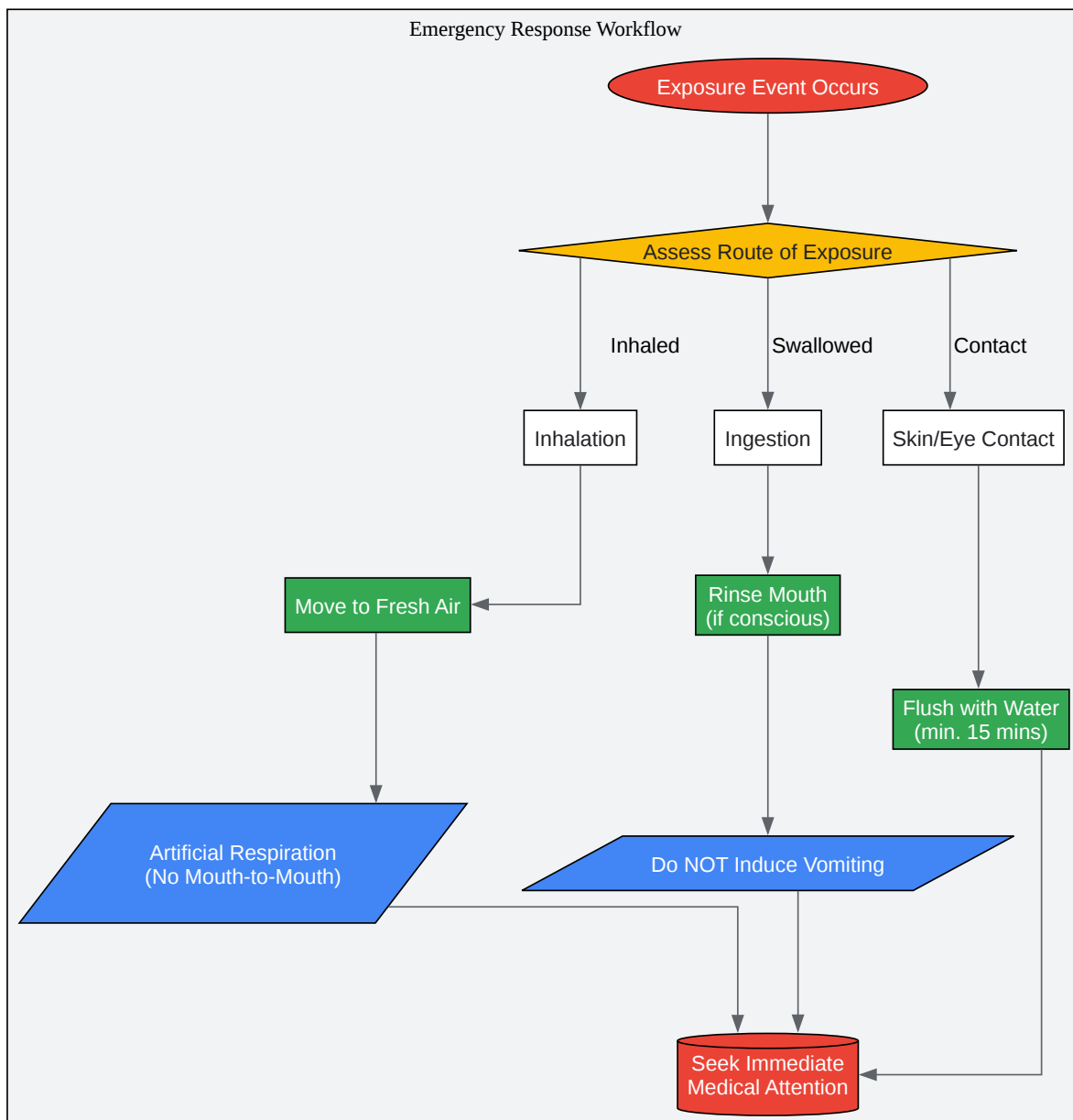
## Chapter 4: First-Aid and Emergency Response Protocols

Immediate and correct first-aid is critical in mitigating the effects of exposure. All personnel handling this material must be trained in these procedures. It is crucial that first-aiders protect themselves by wearing appropriate PPE before assisting a victim.[4][8]

#### Protocol 1: Emergency First-Aid Measures

- General Advice: In all cases of significant exposure, call a poison control center or a doctor immediately.[4][8] Provide them with the Safety Data Sheet for the compound.
- If Inhaled: a. Move the person to fresh air immediately.[3][4][8] b. If the person is not breathing, give artificial respiration. Crucially, do not use the mouth-to-mouth method if the substance was ingested or inhaled, as this could expose the first-aider to the toxic material. [3][4] Use a pocket mask with a one-way valve or another proper respiratory medical device. [3][4] c. If breathing is difficult, provide oxygen.[4][12] d. Seek immediate medical attention.[3][4]
- If Swallowed: a. Do NOT induce vomiting.[3][12] b. If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water.[11][12] c. Never give anything by mouth to an unconscious person.[4][11] d. Seek immediate medical attention.[3][4]
- In Case of Skin Contact: a. Wash the affected area immediately and thoroughly with plenty of water for at least 15 minutes while removing contaminated clothing.[3][12] b. Get medical attention if irritation develops or persists.[4]
- In Case of Eye Contact: a. Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][12] b. Remove contact lenses if present and easy to do.[8] c. Get medical attention.[3][8]

The following diagram outlines the workflow for an emergency response to an exposure event.



[Click to download full resolution via product page](#)

Caption: Emergency response workflow for **Barium bromide dihydrate** exposure.

## Chapter 5: Safe Handling, Storage, and Chemical Stability

Proactive measures in handling and storage are essential to prevent accidental exposure and maintain the integrity of the chemical.

Precautions for Safe Handling:

- Always wear the appropriate personal protective equipment (PPE) as described in Chapter 3.[\[4\]](#)[\[8\]](#)
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)[\[4\]](#)
- Do not breathe in the dust.[\[3\]](#)[\[4\]](#)
- Wash hands thoroughly after handling the product and before eating, drinking, or smoking.[\[3\]](#)[\[8\]](#)
- Use only under a chemical fume hood or in a well-ventilated area.[\[3\]](#)[\[8\]](#)

Conditions for Safe Storage: The hygroscopic nature of **Barium bromide dihydrate** is the most critical factor for storage.

- Keep the container tightly closed in a dry and well-ventilated place.[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[8\]](#)
- Store away from incompatible materials to prevent hazardous reactions.[\[4\]](#)
- Protect from moisture and moist air.[\[4\]](#)[\[5\]](#)

Stability and Reactivity:

- Reactivity: The product is generally non-reactive under normal conditions.[\[8\]](#)
- Chemical Stability: It is stable under recommended storage conditions but is hygroscopic.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[8\]](#)
- Conditions to Avoid: Direct sunlight, contact with moist air or water, and excess heat should be avoided.[\[3\]](#)[\[5\]](#)[\[8\]](#)

- Incompatible Materials: Avoid contact with strong acids and oxidizing agents.[3][4][5][7]
- Hazardous Decomposition Products: Upon heating, especially during a fire, toxic fumes such as hydrogen halides and barium oxides may be released.[3][7][13]

## Chapter 6: Accidental Release and Disposal Procedures

In the event of a spill, a systematic and safe cleanup procedure is necessary to prevent exposure and environmental contamination.

### Protocol 2: Accidental Release Measures (Spill Cleanup)

- Evacuation and Ventilation: Evacuate unnecessary personnel from the spill area.[3][8] Ensure the area is well-ventilated.[8]
- Wear Protective Equipment: Before initiating cleanup, don the appropriate PPE, including respiratory protection, gloves, and eye protection. Do not attempt to take action without suitable protective equipment.[8]
- Containment: Stop the leak if it is safe to do so.[4] Cover the spill with a plastic sheet to prevent the dust from becoming airborne.[4]
- Cleanup: a. Do not use water to clean up the spill, as this will dissolve the material and could spread contamination.[6] b. Carefully sweep or vacuum the spilled material. Avoid creating dust.[3][4] c. Place the collected material into a suitable, labeled container for disposal.[3][4]
- Decontamination: Thoroughly clean the contaminated surface with soap and water after the solid material has been removed.[12]
- Environmental Precautions: Prevent the spilled material from entering drains, sewers, or waterways.[4][11] If a significant amount enters a waterway, notify the relevant authorities.[8]

### Waste Disposal:

- Waste from **Barium bromide dihydrate** is considered hazardous waste.[5]

- Disposal must be conducted in accordance with all local, regional, and national environmental regulations.[6][8]
- Dispose of the contents and the container at an approved waste disposal plant.[3][5] Do not re-use empty containers.[8]

## Chapter 7: Transportation and Regulatory Information

For shipping and transport, **Barium bromide dihydrate** is regulated as a hazardous material.

Table 2: Transportation Information

| Regulation              | UN Number | Proper Shipping Name                                | Hazard Class | Packing Group |
|-------------------------|-----------|-----------------------------------------------------|--------------|---------------|
| DOT / TDG / IATA / IMDG | UN1564    | Barium compound, n.o.s. (Barium bromide, dihydrate) | 6.1 (Toxic)  | III           |

Source(s):[3][4][6]

This substance is also subject to various national and international regulations. For example, in the United States, it is considered hazardous by the OSHA Hazard Communication Standard (29 CFR 1910.1200).[6]

## Conclusion

The safe handling of **Barium bromide dihydrate** is predicated on a thorough understanding of its primary hazard: acute toxicity from the soluble barium ion. By implementing robust engineering controls, consistently using appropriate personal protective equipment, and being fully prepared with emergency response protocols, researchers can effectively mitigate the risks associated with this valuable chemical. This guide serves as a framework for developing laboratory-specific procedures that are not only compliant but are also rooted in a deep

understanding of the chemical's properties and toxicological effects, fostering a culture of safety and scientific integrity.

## References

- Loba Chemie. (n.d.). **BARIUM BROMIDE DIHYDRATE** EXTRA PURE Safety Data Sheet.
- Fisher Scientific. (2025). SAFETY DATA SHEET: **Barium bromide dihydrate**.
- Spectrum Chemical. (2018). SAFETY DATA SHEET: BARIUM BROMIDE, DIHYDRATE.
- Thermo Fisher Scientific. (2025). SAFETY DATA SHEET: **Barium bromide dihydrate**.
- ChemicalBook. (2025). BARIUM BROMIDE - Safety Data Sheet.
- WebElements. (n.d.). Barium dibromide dihydrate.
- ChemicalBook. (n.d.). **BARIUM BROMIDE DIHYDRATE** | 7791-28-8.
- PubChem. (n.d.). Barium(2+);dibromide;hydrate.
- Docsity. (n.d.). Material Safety Data Sheet for **Barium Bromide Dihydrate**.
- ScienceLab.com. (2008). Material Safety Data Sheet: Barium Bromide, Dihydrate.
- Sigma-Aldrich. (2025). SAFETY DATA SHEET: Barium bromide.
- Fisher Scientific. (2023). SAFETY DATA SHEET: Barium bromide.
- Thermo Fisher Scientific. (2025). SAFETY DATA SHEET: Barium bromide.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. BARIUM BROMIDE DIHYDRATE | 7791-28-8 \[amp.chemicalbook.com\]](#)
- [2. WebElements Periodic Table » Barium » barium dibromide dihydrate \[webelements.com\]](#)
- [3. fishersci.com \[fishersci.com\]](#)
- [4. spectrumchemical.com \[spectrumchemical.com\]](#)
- [5. assets.thermofisher.cn \[assets.thermofisher.cn\]](#)
- [6. images-na.ssl-images-amazon.com \[images-na.ssl-images-amazon.com\]](#)
- [7. assets.thermofisher.com \[assets.thermofisher.com\]](#)
- [8. lobachemie.com \[lobachemie.com\]](#)

- [9. Barium\(2+\);dibromide;hydrate | BaBr2H2O | CID 45051710 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [10. americanelements.com \[americanelements.com\]](#)
- [11. chemicalbook.com \[chemicalbook.com\]](#)
- [12. docsity.com \[docsity.com\]](#)
- [13. fishersci.de \[fishersci.de\]](#)
- To cite this document: BenchChem. [Introduction: Understanding the Profile of Barium Bromide Dihydrate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7799411/docs#introduction-understanding-the-profile-of-barium-bromide-dihydrate\]](https://www.benchchem.com/product/b7799411/docs#introduction-understanding-the-profile-of-barium-bromide-dihydrate)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check